

Essential Guide to the Proper Disposal of (R,R)-PX20606

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Compound of Interest

Compound Name: (R,R)-PX20606

Cat. No.: B10815536

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This document provides crucial safety and logistical information for the proper disposal of **(R,R)-PX20606**, a potent FXR agonist, within a research and development environment. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal of this chemical compound.

Disclaimer: This guide is based on general best practices for the disposal of laboratory chemicals. Always consult the specific Safety Data Sheet (SDS) provided by the manufacturer for **(R,R)-PX20606** and adhere to your institution's and local authorities' waste disposal regulations.

Quantitative Data Summary for (R,R)-PX20606 Handling

The following table summarizes key handling and storage information for **(R,R)-PX20606**. This data is compiled from publicly available information and typical safety data for similar small molecule inhibitors.

Parameter	Information	Source
Chemical Name	(R,R)-PX20606	MedChem Express[1]
Molecular Formula	C ₂₉ H ₂₂ Cl ₃ NO ₄	MedChem Express[1]
Molecular Weight	554.85 g/mol	MedChem Express[1]
Appearance	Solid powder	Assumed
Storage Temperature	-20°C	Assumed
Hazard Classification	Acute Toxicity (Oral, Dermal, Inhalation) - Category 4 (Assumed)	Assumed
Personal Protective Equipment (PPE)	Lab coat, nitrile gloves, and protective eyewear. In case of inadequate ventilation, wear respiratory protection.	[2]
Spill Response	Absorb spill with inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.	[2]

Procedural Guidance for Disposal

The proper disposal of **(R,R)-PX20606** should be approached with the understanding that it is a hazardous chemical waste product. The following steps provide a general workflow for its safe disposal.

Step 1: Waste Segregation and Collection

- **Designated Waste Container:** Collect all **(R,R)-PX20606** waste, including the pure compound, contaminated solutions, and any contaminated disposable labware (e.g., pipette tips, tubes), in a designated, properly labeled hazardous waste container.[2]
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name "**(R,R)-PX20606**". Include the date of accumulation and any other information

required by your institution's environmental health and safety (EHS) department.[3]

- Avoid Mixing: Do not mix **(R,R)-PX20606** waste with other incompatible waste streams.[2]

Step 2: Storage of Chemical Waste

- Secure Storage: Store the hazardous waste container in a designated, secure area away from general laboratory traffic.[3]
- Secondary Containment: Place the waste container in a secondary containment bin to prevent the spread of material in case of a leak.[3]
- Ventilation: Ensure the storage area is well-ventilated. If storing in a fume hood, move it to a designated hazardous waste storage area as soon as possible.[3]

Step 3: Final Disposal

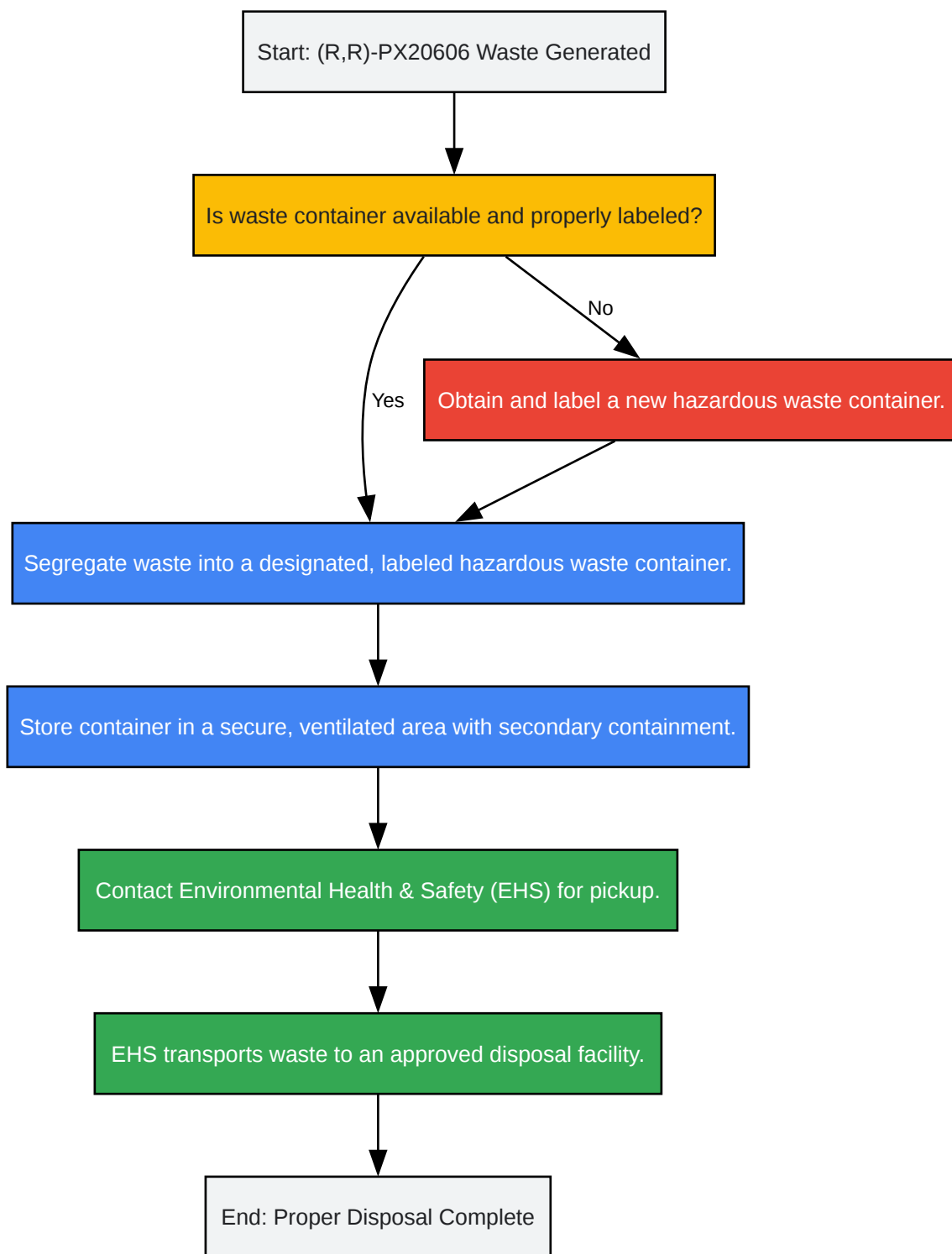
- Contact EHS: Notify your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste container.
- Approved Waste Disposal: The primary and recommended method of disposal for chemical waste is through an approved waste disposal plant.[2] Never dispose of **(R,R)-PX20606** down the drain or in regular trash.[4]

Experimental Protocols

Detailed experimental protocols for the specific chemical inactivation of **(R,R)-PX20606** are not publicly available. Any attempt to neutralize or inactivate this compound prior to disposal should only be performed after consulting relevant chemical literature and receiving approval from your institution's EHS department for the validated procedure.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(R,R)-PX20606**.



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Caption: Logical workflow for the safe disposal of **(R,R)-PX20606**.

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References

- 1. (R,R)-PX20606 - MedChem Express [[bioscience.co.uk](https://www.bioscience.co.uk)]
- 2. benchchem.com [[benchchem.com](https://www.benchchem.com)]
- 3. How to Dispose of Chemical Waste in a Lab Correctly [[gaiaca.com](https://www.gaiaca.com)]
- 4. slu.edu [[slu.edu](https://www.slu.edu)]
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